

physical and chemical properties of Quincorine

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Compound of Interest

Compound Name: Quincorine

Cat. No.: B1587746

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A Comprehensive Technical Guide to Quincorine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Quincorine**, a versatile enantiopure quinuclidine compound derived from Cinchona alkaloids.

[1] This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity and Physical Properties

Quincorine, with the CAS number 207129-35-9, is a solid at room temperature.[1][2][3] It is recognized by its IUPAC name, (2S,4S,5R)-5-Ethenyl-1-azabicyclo[2.2.2]oct-2-yl)methanol.[2] The compound has a molecular formula of C₁₀H₁₇NO and a molecular weight of 167.25 g/mol.[2][3][4][5]

Table 1: Physical and Chemical Properties of **Quincorine**

Property	Value	Source(s)
IUPAC Name	(2S,4S,5R)-5-Ethenyl-1-azabicyclo[2.2.2]oct-2-yl)methanol	[2]
Synonyms	(2S,4S,5R)-2-Hydroxymethyl-5-vinyl-quinuclidine; QCI	[1][2]
CAS Number	207129-35-9	[1][2][3][4][5]
Molecular Formula	C10H17NO	[2][3][4][5]
Molecular Weight	167.25 g/mol	[3][4][5]
Appearance	White or colorless to yellow powder to lump to clear liquid	[4]
Physical State	Solid	[1][2][3]
Melting Point	25 - 27 °C	[1][3][4]
Boiling Point	269.5 - 270 °C	[1][4]
Purity	≥ 98% (GC)	[3][4]
Optical Rotation	[α] _{25D} = 37 - 41 ° (c=1 in MeOH)	[4]
Storage Temperature	-10 °C to 8 °C	[1][2]

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **Quincorine** is not readily available in the public domain. Researchers are advised to perform their own analyses for structural confirmation. A general workflow for such an analysis is presented below.

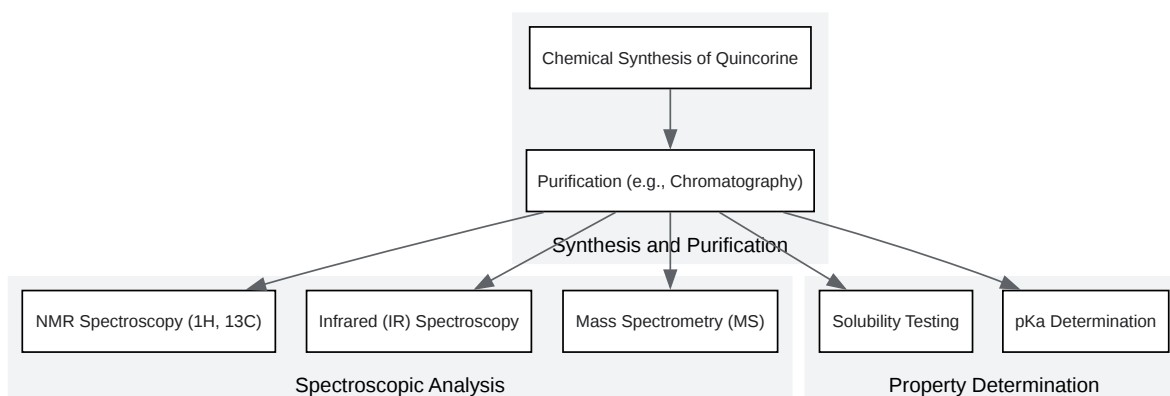


Figure 1: General Experimental Workflow for Compound Characterization

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Figure 1: General Experimental Workflow for Compound Characterization

Solubility and pKa

Specific experimental data on the solubility and pKa of **Quincoreine** are not extensively documented. The pKa of a drug molecule is a critical parameter that influences its lipophilicity, solubility, protein binding, and permeability, which in turn affect its pharmacokinetic properties. [6] Given that **Quincoreine** is a quinuclidine derivative, it is expected to be a weak base.

Biological Activity and Potential Applications

Quincoreine is a derivative of Cinchona alkaloids, which are known for their wide range of biological activities. [1][7] Quinuclidine compounds, including **Quincoreine**, exhibit a high affinity for various receptors such as 5-HT₃, 5-HT₄, and NK1. [1] This suggests potential therapeutic applications in a variety of diseases.

Potential Therapeutic Areas:

- Neurological Disorders: Including Alzheimer's disease. [1]

- Cardiovascular Diseases: Such as arteriosclerosis.[1]
- Inflammatory Diseases and Allergies: Including hay fever and eczema.[1]
- Respiratory Conditions: Such as bronchitis.[1]
- Metabolic Disorders: For instance, high cholesterol levels.[1]
- Urological Conditions: Including urinary incontinence.[1]
- Oncology: Potential applications in cancer treatment.[1]

The hydroxymethyl functionality of **Quincorine** allows for the attachment of other pharmacophoric groups, making it a valuable scaffold for developing more complex and selective therapeutic agents.[1]

Role in Asymmetric Synthesis

Quincorine and its derivatives have emerged as a new class of chiral ligands that are highly enantioselective in various asymmetric syntheses.[1] They have been successfully employed in:

- Acylation reactions
- Hydrogenation reactions
- Cross-coupling reactions

These applications have yielded high enantiomeric excess values (up to 99% ee), highlighting their efficiency as asymmetric catalysts.[1]

Hypothetical Signaling Pathway Involvement

Given the affinity of quinuclidine compounds for serotonin (5-HT) receptors, a hypothetical signaling pathway involving **Quincorine** as a 5-HT receptor agonist is depicted below. This is an illustrative example, and specific pathway interactions for **Quincorine** require experimental validation.

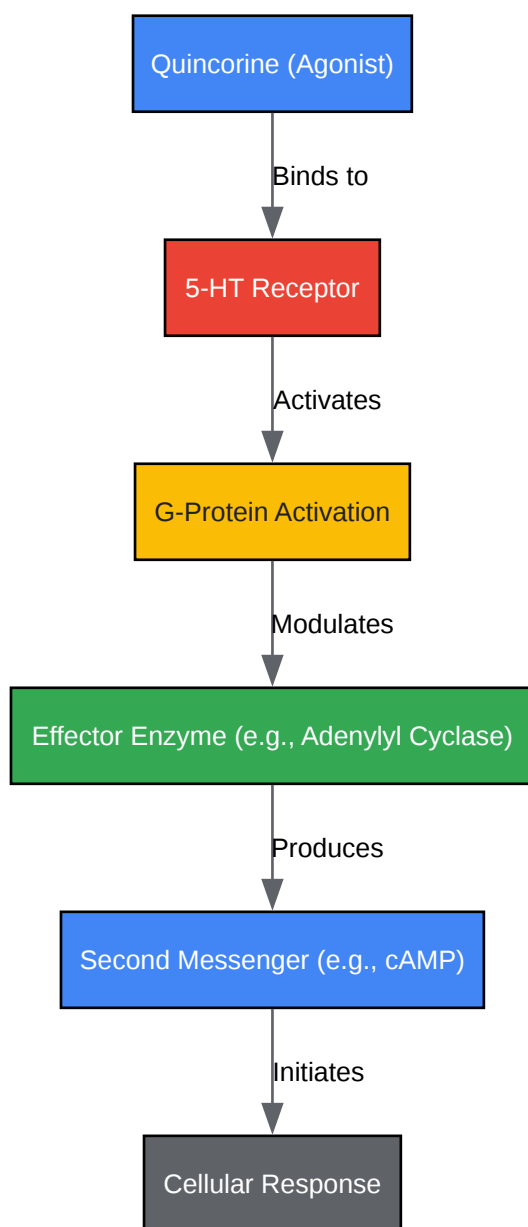


Figure 2: Hypothetical Signaling Pathway for a Quinuclidine Agonist

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Figure 2: Hypothetical Signaling Pathway for a Quinuclidine Agonist

Experimental Protocols

Detailed, publicly available experimental protocols for the synthesis of **Quincorine** are limited. However, it is known to be obtainable through the chemical transformation of Cinchona alkaloids.[1] The synthesis of related compounds, such as Meroquinene, has been described in the literature and may provide insights into potential synthetic routes.[8]

General Synthetic Approach Outline:

- **Starting Material:** A suitable Cinchona alkaloid (e.g., quinine or quinidine).
- **Key Transformations:** This would likely involve cleavage of the quinoline ring and modification of the functional groups on the quinuclidine core.
- **Purification:** The final product would be purified using standard techniques such as column chromatography.
- **Characterization:** The structure and purity of the synthesized **Quincorine** would be confirmed by spectroscopic methods (NMR, IR, MS) and chiral analysis.

Safety and Handling

According to the Safety Data Sheet (SDS), **Quincorine** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing, should be worn when handling this compound.^[2] It should be stored in a cool, dry, and well-ventilated area.^{[1][2]}

Table 2: Hazard Identification and Precautionary Statements

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed	P261: Avoid breathing dust.
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection.
H319: Causes serious eye irritation	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
H335: May cause respiratory irritation	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

This guide provides a summary of the currently available technical information on **Quincorine**. Further research is needed to fully elucidate its properties, biological activities, and potential therapeutic applications.

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